

# Stannous Laurate: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: *Stannous laurate*

Cat. No.: *B078282*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of **stannous laurate**, a chemical compound with applications across various scientific and industrial domains. This document outlines its core chemical identifiers and molecular structure, offering a foundational resource for professionals in research and development.

## Core Chemical Data

**Stannous laurate**, also known as tin(II) laurate or tin dilaurate, is the metal salt of lauric acid and divalent tin.<sup>[1]</sup> It is chemically designated as bis(dodecanoato)tin. The compound's key identifiers and properties are summarized in the table below for ease of reference and comparison.

Identifier	Value	Source
CAS Number	14974-55-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>24</sub> H <sub>46</sub> O <sub>4</sub> Sn	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	517.33 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	dodecanoate;tin(2+)	<a href="#">[3]</a>
Synonyms	Tin dilaurate, TIN(II) LAURATE, Tin(II) dodecanoate, Dilauric acid tin(II) salt	<a href="#">[1]</a>
EC Number	239-054-7	<a href="#">[3]</a>
UNII	14E51136PO	<a href="#">[2]</a>

## Molecular Structure

The molecular structure of **stannous laurate** consists of a central tin(II) atom ionically bonded to the carboxylate groups of two laurate anions. Each laurate is a 12-carbon saturated fatty acid chain. The tin atom is in the +2 oxidation state.

Caption: Molecular structure of **stannous laurate**.

## Experimental Protocols

Detailed experimental protocols for the synthesis, purification, or analysis of **stannous laurate** were not available in the initial literature search. Researchers are advised to consult specialized chemical synthesis databases or relevant patents for specific methodological details.

## Further Information

For more detailed chemical and physical properties, safety data sheets (SDS), and supplier information, it is recommended to consult the resources provided by chemical suppliers and regulatory bodies such as the European Chemicals Agency (ECHA).

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## References

- 1. STANNOUS LAURATE | 14974-55-1 [amp.chemicalbook.com]
- 2. GSRS [precision.fda.gov]
- 3. Stannous laurate | C<sub>24</sub>H<sub>46</sub>O<sub>4</sub>Sn | CID 11577197 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. CAS NO. 14974-55-1 | STANNOUS LAURATE | C<sub>24</sub>H<sub>46</sub>O<sub>4</sub>Sn [localpharmaguide.com]
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